

# application of 2-Chloro-4-fluoro-5-iodopyridine in agrochemical synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-iodopyridine

Cat. No.: B1432261

[Get Quote](#)

An Application and Protocol Guide for the Synthesis of Agrochemicals Using **2-Chloro-4-fluoro-5-iodopyridine**

## Abstract

This document provides a detailed technical guide for researchers, chemists, and professionals in the agrochemical industry on the strategic application of **2-Chloro-4-fluoro-5-iodopyridine** (CAS No: 884494-49-9). We explore the unique chemical reactivity conferred by its tri-halogenated structure and its role as a versatile intermediate in the synthesis of novel fungicides, herbicides, and pesticides. This guide elucidates the causality behind synthetic strategies, provides validated experimental protocols for key transformations, and presents data in a clear, accessible format to facilitate the development of next-generation crop protection agents.

## Introduction: The Strategic Value of Polysubstituted Pyridines in Agrochemicals

The pyridine ring is a foundational scaffold in modern agrochemicals, present in numerous commercial insecticides, fungicides, and herbicides.[1][2] Its presence can significantly influence the biological activity, metabolic stability, and transport properties of a molecule. Among the vast library of pyridine-based intermediates, polyhalogenated pyridines are particularly valuable due to the distinct reactivity of each carbon-halogen bond, which allows for selective and sequential functionalization.[3]

**2-Chloro-4-fluoro-5-iodopyridine** is a premier example of such a highly functionalized building block.<sup>[4]</sup> Its utility stems from the differential reactivity of its three halogen substituents, providing a hierarchical platform for complex molecular construction. This strategic arrangement enables chemists to introduce diverse functionalities with high regioselectivity, a critical requirement in the rational design of potent and environmentally sound agrochemicals.<sup>[4][5]</sup>

## Physicochemical Properties

A clear understanding of the substrate's properties is fundamental to its effective use in synthesis.

Property	Value	Reference
CAS Number	884494-49-9	<sup>[5][6][7]</sup>
Molecular Formula	C <sub>5</sub> H <sub>2</sub> ClFIN	<sup>[5][7]</sup>
Molecular Weight	257.43 g/mol	<sup>[5][7]</sup>
Appearance	Typically a solid at room temperature	<sup>[5]</sup>
Boiling Point	242.2°C at 760 mmHg	<sup>[5]</sup>
Synonyms	2-chloro-5-fluoro-4-iodopyridine	<sup>[7]</sup>

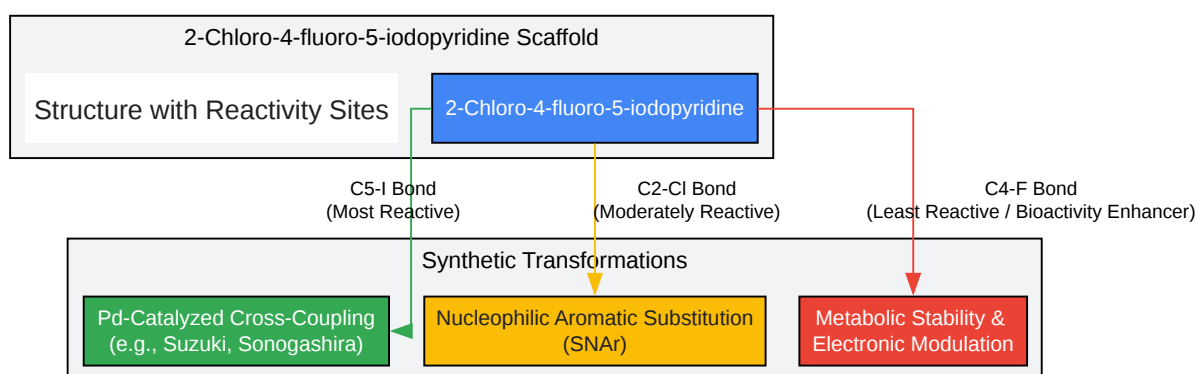
## The Principle of Orthogonal Reactivity

The synthetic power of **2-Chloro-4-fluoro-5-iodopyridine** lies in the orthogonal reactivity of its halogen atoms. This allows for a step-wise, controlled synthesis where different parts of the molecule can be built out from the pyridine core without interfering with other reactive sites.

- **Position 5 (Iodine):** The carbon-iodine bond is the most labile. It is the primary site for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Sonogashira couplings.<sup>[4]</sup> This enables the facile introduction of aryl, heteroaryl, or alkyl groups, forming key C-C bonds in the target agrochemical.

- **Position 2 (Chlorine):** The carbon-chlorine bond is susceptible to nucleophilic aromatic substitution ( $S_NAr$ ). This allows for the introduction of oxygen, nitrogen, or sulfur-based nucleophiles, often a crucial step in building the final bioactive molecule.
- **Position 4 (Fluorine):** The carbon-fluorine bond is the most stable. The fluorine atom itself is a critical substituent. Its high electronegativity can alter the pKa of the pyridine ring, influence binding affinity to target enzymes, and block metabolic oxidation, thereby enhancing the bioavailability and efficacy of the final product.[4][8]

The following diagram illustrates this hierarchy of reactivity, which is central to the synthetic strategy.



[Click to download full resolution via product page](#)

Caption: Reactivity hierarchy of **2-Chloro-4-fluoro-5-iodopyridine**.

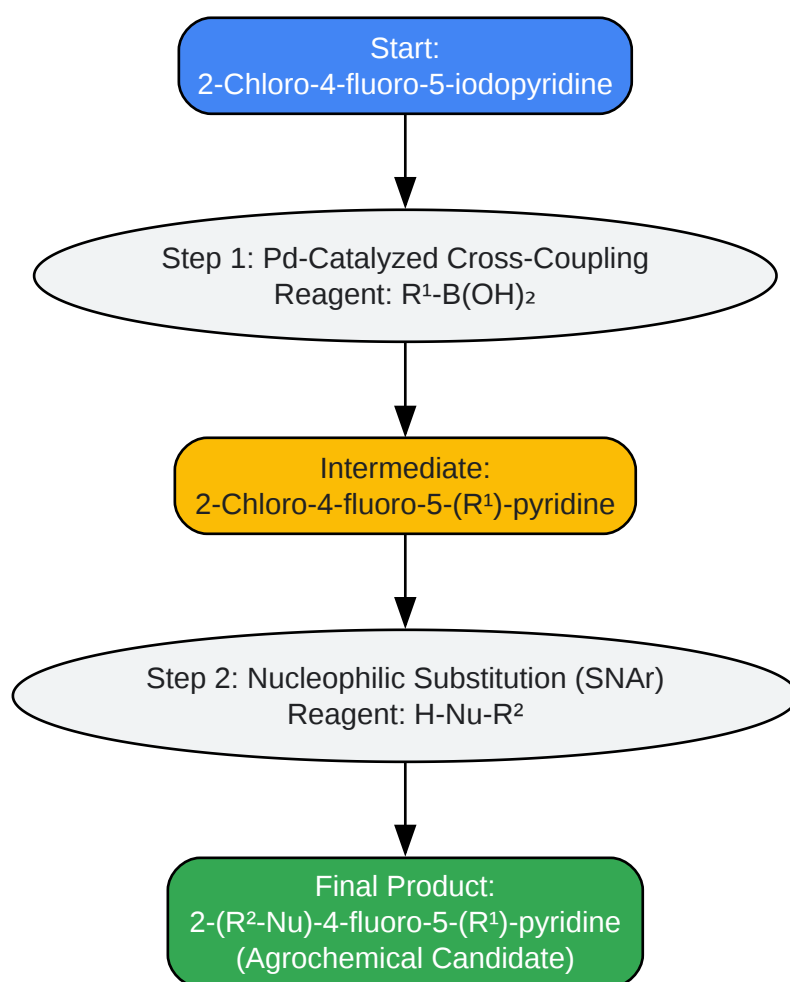
## Application in the Synthesis of Agrochemical Scaffolds

This intermediate is a key starting material for creating novel pesticides and herbicides.[4][9] Its structure allows for the assembly of complex molecules that often feature a substituted pyridine core linked to another aromatic or heterocyclic system. Such structures are common in modern fungicides that inhibit vital fungal enzymes, like sterol  $14\alpha$ -demethylase (CYP51), or in herbicides that target plant-specific biological pathways.[10]

## General Synthetic Workflow: Sequential Cross-Coupling and Substitution

A common and highly effective strategy involves a two-step sequence: first, a cross-coupling reaction at the C5-iodine position, followed by a nucleophilic substitution at the C2-chlorine position. This approach allows for the convergent synthesis of a large library of analogues for structure-activity relationship (SAR) studies.

The logical flow of this synthetic approach is outlined below.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Selective Halogenation of Pyridines Using Designed Phosphine Reagents - PMC [pmc.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. manchesterorganics.com [manchesterorganics.com]
- 7. 2-Chloro-5-fluoro-4-iodopyridine | C<sub>5</sub>H<sub>2</sub>ClFIN | CID 24820495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 9. chemimpex.com [chemimpex.com]
- 10. Design, Synthesis, and Evaluation of Novel 4-Chloropyrazole-Based Pyridines as Potent Fungicide Candidates - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [application of 2-Chloro-4-fluoro-5-iodopyridine in agrochemical synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1432261#application-of-2-chloro-4-fluoro-5-iodopyridine-in-agrochemical-synthesis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)